

A Comprehensive Technical Guide to 4-Hydroxypentanoic Acid

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Compound of Interest

Compound Name: 4-Hydroxypentanoic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Hydroxypentanoic acid, also known as γ -hydroxyvaleric acid (GHV), is a five-carbon hydroxy fatty acid with significant interest in various scientific and industrial fields. Its dual functionality, possessing both a hydroxyl and a carboxylic acid group, makes it a versatile chemical intermediate. This technical guide provides an in-depth overview of **4-hydroxypentanoic acid**, covering its chemical identity, synthesis, analytical methods, and its role in biological systems, particularly within the context of drug development and neuroscience.

Chemical Identity and Properties

CAS Number: 13532-37-1[1][2][3][4][5]

Synonyms:

- 4-Hydroxyvaleric acid[6]
- γ -Hydroxyvaleric acid (GHV)[7][8][9]
- gamma-Hydroxyvaleric acid[6]
- Pentanoic acid, 4-hydroxy-[6]

- 4-Methyl-GHB[7][8][9]

Physicochemical Properties:

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ O ₃	[3]
Molecular Weight	118.13 g/mol	[2][3]
Appearance	Colorless liquid	
Boiling Point	277.3 °C at 760 mmHg	[8]
Flash Point	135.7 °C	[8]
Density	1.14 g/cm ³	[8]
Refractive Index	1.458	[8]
Vapor Pressure	0.000564 mmHg at 25°C	[8]
Solubility	Soluble in water and polar organic solvents.	

Synthesis of 4-Hydroxypentanoic Acid

The primary and most sustainable route for the synthesis of **4-hydroxypentanoic acid** is through the reduction of levulinic acid, a biomass-derived platform chemical.[10] Two main methodologies are employed: catalytic hydrogenation and electrochemical reduction.

Catalytic Hydrogenation of Levulinic Acid

The catalytic hydrogenation of levulinic acid to **4-hydroxypentanoic acid** is a well-established method.[11] This process typically involves the use of a metal catalyst, often ruthenium-based, to selectively reduce the ketone group of levulinic acid.[11][12]

Experimental Protocol: Catalytic Hydrogenation

Materials:

- Levulinic acid
- Solvent (e.g., water, dioxane, methanol)[11][13]
- Ruthenium-based catalyst (e.g., 1 wt% Ru/TiO₂, 1 wt% Ru/ZrO₂, 5% Ru/C)[11][12][13]
- High-pressure autoclave reactor[11][13]
- Hydrogen gas[11][13]

Procedure:

- The autoclave reactor is loaded with a solution of levulinic acid in the chosen solvent and the catalyst.[11][13]
- The reactor is purged with an inert gas (e.g., argon or nitrogen) and then with hydrogen gas. [11]
- The reactor is heated to the desired temperature (e.g., 90°C for water, 150°C for dioxane) and pressurized with hydrogen to the target pressure (e.g., 50 bar).[11]
- The reaction mixture is stirred for a specified duration.
- After the reaction, the reactor is cooled, and the pressure is released.
- The catalyst is separated by filtration.
- The product, **4-hydroxypentanoic acid**, is purified from the reaction mixture, often through techniques like distillation or chromatography.

Quantitative Data on Catalytic Hydrogenation:

Catalyst	Solvent	Temperature (°C)	Pressure (bar)	Levulinic Acid Conversion (%)	4-HPA Selectivity (%)	Reference
1 wt% Ru/TiO ₂	Water	90	50	High	Variable	[11] [12]
1 wt% Ru/ZrO ₂	Water	90	50	High	Variable	[11] [12]
5% Ru/C	Methanol	130	12	92.9	High	[13]

Electrochemical Reduction of Levulinic Acid

Electrochemical reduction offers an alternative pathway to **4-hydroxypentanoic acid**, often under milder conditions than catalytic hydrogenation. This method involves the use of an electrochemical cell with a specific cathode material.

Experimental Protocol: Electrochemical Reduction

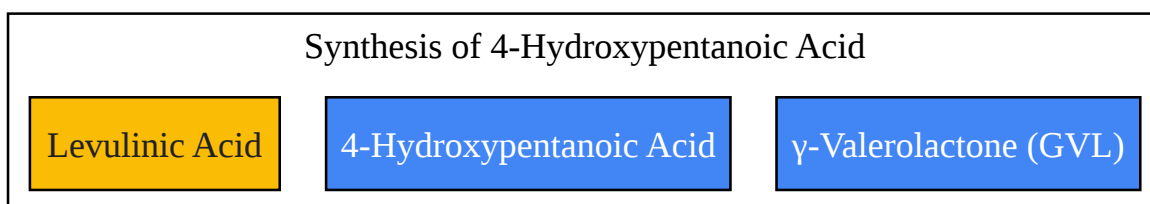
Materials:

- Levulinic acid
- Aqueous electrolyte
- Electrochemical cell with a lead cathode[\[10\]](#)
- Potentiostat/Galvanostat

Procedure:

- An aqueous solution of levulinic acid is placed in the electrochemical cell.
- A controlled potential is applied to the lead cathode.
- The reduction of the ketone group of levulinic acid to a hydroxyl group occurs at the cathode surface.

- The reaction progress is monitored by analyzing aliquots of the electrolyte.
- Upon completion, the **4-hydroxypentanoic acid** is isolated from the electrolyte.



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Caption: Proposed signaling cascade for **4-hydroxypentanoic acid** in neurons.

Toxicology and Safety

4-Hydroxypentanoic acid is reported to have higher toxicity than GHB. It is classified as causing skin and eye irritation and may cause respiratory irritation. Due to its central nervous system depressant effects, overdose can lead to serious health consequences. Standard laboratory safety precautions should be taken when handling this compound.

Applications in Research and Drug Development

The unique properties of **4-hydroxypentanoic acid** make it a valuable tool in several areas of research and development:

- **Neuroscience Research:** As a GHB analog, it is used to study the pharmacology of the GHB and GABA-B receptor systems.
- **Drug Development:** The scaffold of **4-hydroxypentanoic acid** can be modified to develop novel therapeutic agents.
- **Biopolymer Production:** It is a key monomer in the synthesis of biodegradable polyesters, which have applications in the medical and environmental fields.

Conclusion

4-Hydroxypentanoic acid is a multifaceted compound with significant relevance in both chemical synthesis and biological research. Its role as a bio-derived platform chemical, coupled with its interesting pharmacological profile as a GHB analog, ensures its continued importance for researchers, scientists, and professionals in drug development. A thorough understanding of its synthesis, analytical characterization, and biological activity is essential for harnessing its full potential.

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